

Personal protective equipment for handling Delcasertib

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Compound of Interest

Compound Name: Delcasertib

Cat. No.: B612300

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Essential Safety and Handling Guide for Delcasertib

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This guide provides essential safety and logistical information for handling **Delcasertib** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals. As a specific Safety Data Sheet (SDS) for **Delcasertib** is not publicly available, these guidelines are based on general best practices for handling peptide compounds with unknown toxicological properties.^[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Delcasertib** to minimize exposure and prevent contamination.^{[2][3][4][5][6]} The following table summarizes the recommended PPE.

Equipment	Type/Specification	Purpose
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes and airborne particles.[6][7][8]
Hand Protection	Disposable nitrile gloves.	Prevents skin contact with the compound.[6][7][8]
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.[3][6]
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if there is a risk of aerosolization.	Minimizes inhalation of the compound.

Operational Plans

Storage

Proper storage is crucial to maintain the stability and integrity of **Delcasertib**.

Form	Storage Temperature	Additional Requirements
Lyophilized Powder	-20°C for long-term storage.	Store in a dry, dark place. Avoid moisture.[1][2][9]
In Solution	-80°C for up to 1 year.	Aliquot to avoid repeated freeze-thaw cycles. Use sterile buffers (pH 5-6) for reconstitution.[1][9]

Handling

Handle **Delcasertib** in a designated area of the laboratory. Avoid direct contact, inhalation, and ingestion. Use sterile equipment to prevent contamination.[2][3]

Reconstitution

For reconstitution, use sterile, high-purity water or an appropriate buffer. If the peptide does not readily dissolve, sonication may be used to aid dissolution.^[9]

Disposal Plan

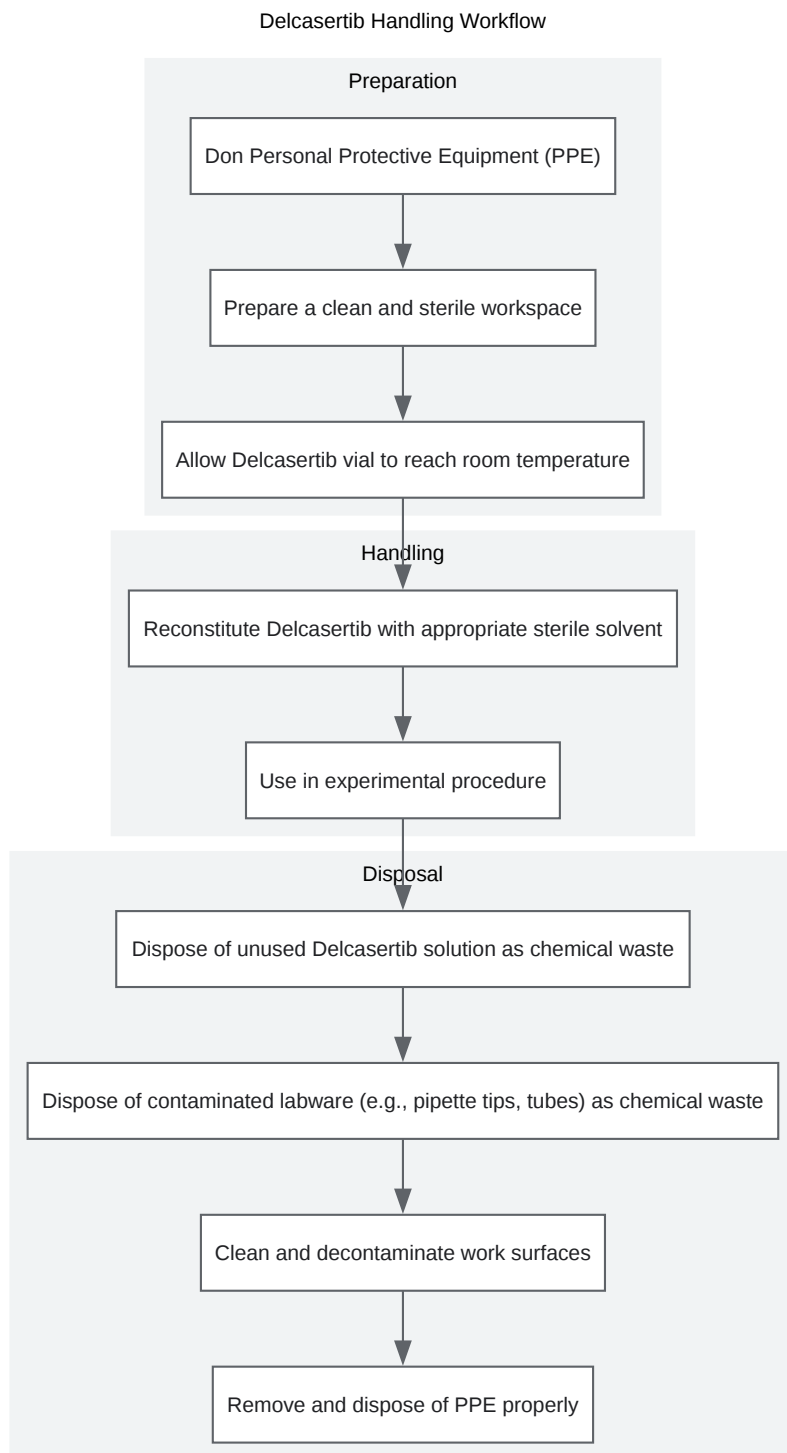
Dispose of **Delcasertib** and any contaminated materials as chemical waste in accordance with all local, state, and federal regulations. Do not dispose of **Delcasertib** down the drain or in the regular trash.^{[2][3]} All disposable labware that has come into contact with **Delcasertib** should be considered contaminated and disposed of accordingly.

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the general workflow for handling **Delcasertib** should follow the steps outlined in the diagram below.

Visualizations

Delcasertib Handling Workflow

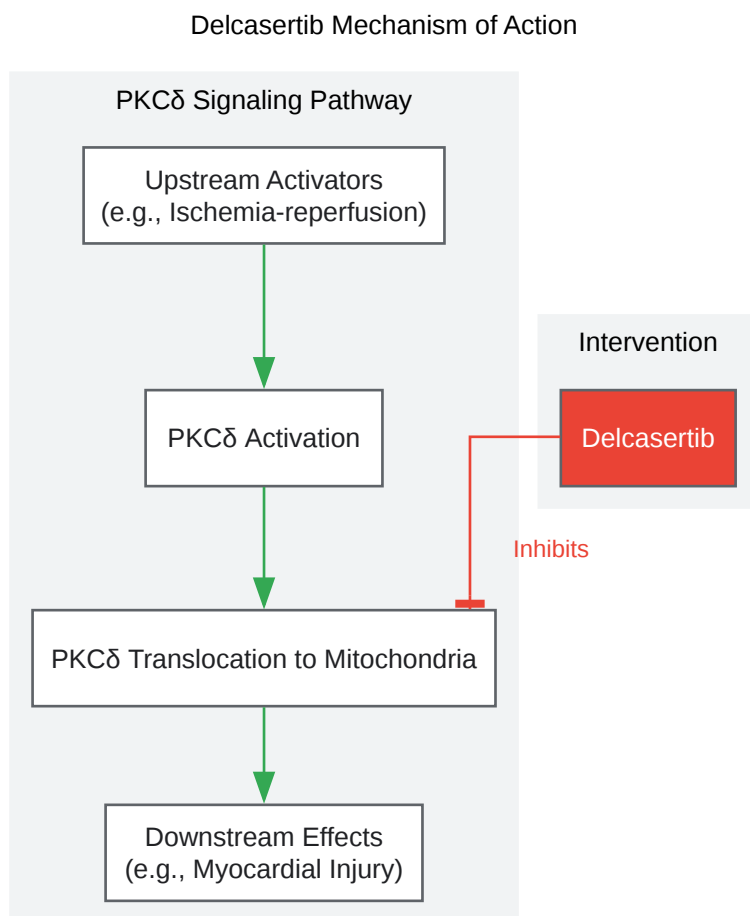


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Caption: A workflow diagram for the safe handling of **Delcasertib**.

Delcasertib Signaling Pathway

Delcasertib is a selective inhibitor of the delta isoform of protein kinase C (PKC δ). It functions by preventing the translocation of PKC δ , thereby inhibiting its downstream signaling.



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Caption: The signaling pathway inhibited by **Delcasertib**.

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